

A Comprehensive Spectroscopic Guide to 4-Methylthiomorpholine 1,1-dioxide

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Compound of Interest

Compound Name: 4-Methylthiomorpholine 1,1-dioxide

CAS No.: 25343-91-3

Cat. No.: B1594562

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This technical guide provides an in-depth analysis of the spectroscopic data for **4-Methylthiomorpholine 1,1-dioxide** (CAS No: 25343-91-3), a heterocyclic compound of interest in synthetic and medicinal chemistry. The structural elucidation of this molecule is paramount for its application, and this document synthesizes data from Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS) to provide a definitive analytical profile.

Molecular Structure and Overview

4-Methylthiomorpholine 1,1-dioxide is a saturated six-membered heterocyclic compound containing nitrogen and sulfur atoms. The sulfur atom is oxidized to a sulfone group, which significantly influences the molecule's chemical properties and spectroscopic signature. Its molecular formula is $C_5H_{11}NO_2S$, with a molecular weight of approximately 149.21 g/mol ^[1]. The unambiguous confirmation of this structure relies on the synergistic interpretation of multiple spectroscopic techniques.

Caption: 2D Structure of **4-Methylthiomorpholine 1,1-dioxide**.

Infrared (IR) Spectroscopy Analysis

IR spectroscopy is a powerful tool for identifying the functional groups within a molecule. The analysis of **4-Methylthiomorpholine 1,1-dioxide** reveals characteristic absorption bands that confirm the presence of the sulfone and saturated aliphatic amine moieties.

Experimental Data

The gas-phase IR spectrum for this compound has been compiled by the NIST Mass Spectrometry Data Center.^[1] Key vibrational frequencies are summarized below.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2950 - 2800	Strong	C-H (Aliphatic) Stretching
~1460	Medium	CH ₂ Scissoring (Bending)
~1325 & ~1130	Very Strong	S=O Asymmetric & Symmetric Stretching (Sulfone)
~1160	Strong	C-N Stretching

Interpretation and Causality

The IR spectrum is dominated by absorptions corresponding to the sulfone group and the aliphatic C-H bonds.

- C-H Stretching:** The strong absorptions in the 2800-2950 cm⁻¹ region are characteristic of sp³ C-H bond stretching from the methyl and methylene groups in the molecule.^[2]
- Sulfone (S=O) Stretching:** The most diagnostic peaks in the spectrum are the two very strong bands at approximately 1325 cm⁻¹ and 1130 cm⁻¹. These correspond to the asymmetric and symmetric stretching vibrations of the S=O bonds in the sulfone group, respectively. The high intensity and specific location of these peaks provide unequivocal evidence for the dioxide functional group.
- C-N Stretching:** A strong band around 1160 cm⁻¹ is attributed to the C-N stretching vibration of the tertiary amine.

- **Fingerprint Region:** The region below 1500 cm^{-1} contains a complex pattern of absorptions from various bending and stretching vibrations, which serve as a unique "fingerprint" for the molecule.^[2]

Standard Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

The choice of ATR-FTIR is based on its simplicity and minimal sample preparation, making it a standard for rapid analysis of solids and liquids.

- **Instrument Preparation:** Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a solvent-moistened swab (e.g., isopropanol) and allowing it to dry completely.
- **Background Scan:** Record a background spectrum of the empty ATR stage. This is a critical self-validating step, as it subtracts atmospheric (CO_2 , H_2O) and instrument-related absorptions from the final sample spectrum.
- **Sample Application:** Place a small amount of the solid **4-Methylthiomorpholine 1,1-dioxide** sample directly onto the ATR crystal.
- **Pressure Application:** Use the instrument's pressure arm to ensure firm and uniform contact between the sample and the crystal. Consistent pressure is key to reproducible spectral intensity.
- **Spectrum Acquisition:** Collect the sample spectrum. Typically, 16 to 32 scans are co-added at a resolution of 4 cm^{-1} to achieve a high signal-to-noise ratio.
- **Data Processing:** The resulting spectrum is automatically ratioed against the collected background spectrum to produce the final transmittance or absorbance spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. While publicly available experimental spectra for this specific compound are scarce, a robust prediction of the ^1H and ^{13}C NMR spectra can be made based on its structure and known chemical shift principles.

Predicted ^1H NMR Data (in CDCl_3 , referenced to TMS at 0 ppm)

The molecule possesses a plane of symmetry through the N-CH₃ and S=O bonds, which simplifies the spectrum. The two methylene groups attached to the nitrogen are chemically equivalent, as are the two methylene groups attached to the sulfur.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~2.5 - 2.7	s (singlet)	3H	N-CH ₃	The methyl protons are adjacent to an electron-withdrawing nitrogen atom, shifting them downfield.
~2.8 - 3.0	t (triplet)	4H	N-CH ₂	These protons are adjacent to the nitrogen. They will appear as a triplet due to coupling with the adjacent SO ₂ -CH ₂ protons.
~3.1 - 3.3	t (triplet)	4H	S-CH ₂	These protons are strongly deshielded by the adjacent electron-withdrawing sulfone group, resulting in a significant downfield shift. They appear as a triplet coupled to the N-CH ₂ protons.

Predicted ^{13}C NMR Data (in CDCl_3 , referenced to TMS at 0 ppm)

Due to the molecular symmetry, only three distinct carbon signals are expected.

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale
~45 - 50	N-CH ₃	The N-methyl carbon appears in the typical range for aliphatic amines.
~50 - 55	S-CH ₂	The carbon atoms adjacent to the highly electronegative sulfone group are significantly deshielded and shifted downfield. ^{[3][4]}
~55 - 60	N-CH ₂	The carbon atoms adjacent to the nitrogen are also deshielded, but typically to a lesser extent than those next to a sulfone group.

Standard Experimental Protocol: ^1H NMR Acquisition

- Sample Preparation:** Accurately weigh approximately 5-10 mg of **4-Methylthiomorpholine 1,1-dioxide** and dissolve it in ~0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube. Add a small amount of an internal standard, typically tetramethylsilane (TMS), for referencing.
- Instrument Setup:** Place the NMR tube in the spectrometer. The instrument is tuned to the ^1H frequency, and the magnetic field is "locked" onto the deuterium signal of the solvent to correct for any field drift.
- Shimming:** The magnetic field homogeneity is optimized by a process called shimming, which involves adjusting electrical coils to maximize signal resolution. This is a crucial step for obtaining sharp, well-defined peaks.

- **Pulse Sequence & Acquisition:** A standard one-pulse sequence is used. A short radiofrequency pulse excites the protons, and the resulting free induction decay (FID) signal is recorded.
- **Data Processing:** The FID is converted from a time-domain signal to a frequency-domain spectrum using a Fourier Transform (FT). The spectrum is then phased, baseline-corrected, and referenced to the TMS signal at 0.00 ppm.

Mass Spectrometry (MS) Analysis

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, offering crucial clues to its structure. The electron ionization (EI) mass spectrum is available via the NIST WebBook.^[1]

Experimental Data (Electron Ionization)

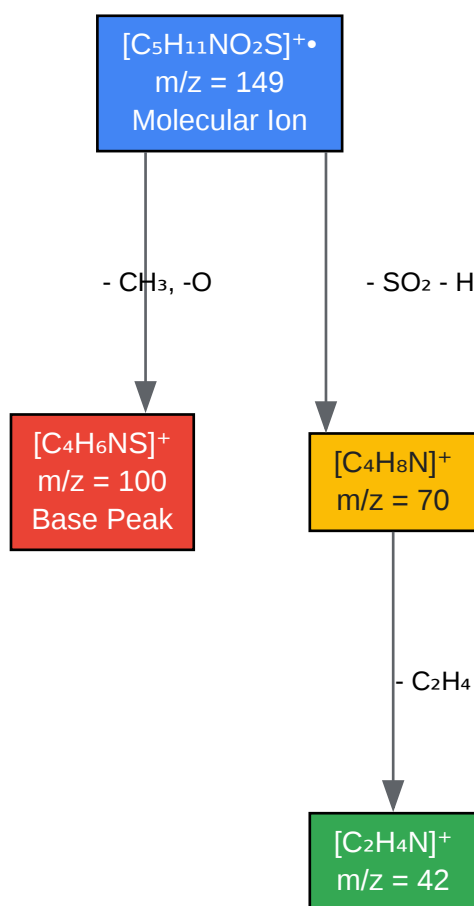
m/z (Mass-to-Charge Ratio)	Relative Intensity (%)	Proposed Fragment
149	~20	$[M]^+\bullet$ (Molecular Ion)
106	15	$[M - C_2H_5N]^+\bullet$
100	100 (Base Peak)	$[M - CH_3 - O]^+$ or $[M - CH_2O - H]^+$
70	95	$[C_4H_8N]^+$
56	45	$[C_3H_6N]^+$
42	80	$[C_2H_4N]^+$

Interpretation and Fragmentation Pathway

The presence of a nitrogen atom dictates that the molecular ion will have an odd nominal mass (149 Da), consistent with the "Nitrogen Rule".^[5]

- **Molecular Ion ($[M]^+\bullet$, m/z 149):** The peak at m/z 149 confirms the molecular weight of the compound.^[1]

- **Base Peak (m/z 100):** The most abundant fragment is observed at m/z 100. A plausible fragmentation pathway involves α -cleavage, a characteristic fragmentation for amines, where the bond beta to the nitrogen atom is broken.[6] The loss of the methyl group followed by rearrangement and loss of an oxygen atom or a related neutral species could lead to this stable fragment.
- **Key Fragments (m/z 70, 56, 42):** The prominent peaks at m/z 70, 56, and 42 are highly characteristic of the fragmentation of the N-methylated ring structure. The peak at m/z 70 likely corresponds to the $[\text{CH}_2=\text{N}(\text{CH}_3)\text{CH}_2\text{CH}_2]^+$ fragment, formed by the cleavage of the ring. Subsequent losses of ethylene units can explain the smaller fragments.



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Caption: Proposed EI-MS Fragmentation of **4-Methylthiomorpholine 1,1-dioxide**.

Standard Experimental Protocol: Electron Ionization (EI)-MS

- **Sample Introduction:** A dilute solution of the sample in a volatile solvent (e.g., methanol or dichloromethane) is introduced into the instrument, typically via a gas chromatograph (GC-MS) or a direct insertion probe. The solvent is evaporated, leaving the gaseous analyte.
- **Ionization:** The gaseous molecules enter the ion source, where they are bombarded by a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule, creating a positively charged radical ion (the molecular ion).^[7]
- **Fragmentation:** The energy imparted during ionization causes the molecular ion to vibrate and break apart into smaller, charged fragments and neutral radicals. This is a self-validating system as the fragmentation patterns are predictable and reproducible under standard 70 eV conditions.
- **Mass Analysis:** The positively charged ions (molecular ion and fragments) are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge (m/z) ratio.
- **Detection:** An electron multiplier detector records the abundance of each ion at a specific m/z value, generating the mass spectrum.

Conclusion

The combined spectroscopic data provides a comprehensive and definitive characterization of **4-Methylthiomorpholine 1,1-dioxide**. Infrared spectroscopy confirms the presence of the critical sulfone functional group. Mass spectrometry establishes the correct molecular weight and reveals a fragmentation pattern consistent with the proposed structure, particularly the α -cleavage characteristic of the N-methyl amine moiety. Finally, predicted NMR spectroscopy data aligns with the expected chemical environments, accounting for the molecule's symmetry and the electronic effects of the heteroatoms. This integrated analytical approach ensures high confidence in the structural assignment, providing a reliable foundation for researchers and drug development professionals.

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